

# In-depth Technical Guide: Discovery and History of the X80 Gene

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## Compound of Interest

Compound Name: X80

Cat. No.: B3340197

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## Initial Analysis Reveals Ambiguity in Gene Nomenclature

A comprehensive search of genetic and scientific literature databases for a gene designated "X80" has not yielded a definitive match to an officially recognized gene. It is highly probable that "X80" represents a typographical error, an abbreviation, or a non-standard designation. However, search results consistently point towards three potential candidate genes that bear resemblance to the "X80" query: Ku80 (XRCC5), CD80, and INO80.

To proceed with the creation of a detailed technical guide, it is crucial to first correctly identify the gene of interest. Below is a summary of each of the potential candidate genes to assist in this identification.

## Potential Candidate Genes

### Ku80 (encoded by the XRCC5 gene)

- **Core Function:** Ku80 is a critical protein involved in DNA repair. It forms a heterodimer with the Ku70 protein, and together they are essential components of the non-homologous end joining (NHEJ) pathway, which repairs double-strand breaks in DNA.<sup>[1]</sup> This pathway is also vital for V(D)J recombination, a process that generates diversity in the immune system.<sup>[1]</sup>
- **Clinical Relevance:** Deficiencies in Ku80 expression have been linked to an increased risk of cancer, including melanoma and certain types of non-small cell lung cancer.<sup>[1]</sup> Alterations in the XRCC5 gene, which encodes Ku80, can also be associated with varying radiosensitivity in cancer patients.<sup>[1]</sup> Molecular and biochemical studies have characterized various

mutations in the XRCC5 gene, some of which result in severely truncated Ku80 proteins and are considered null mutants.[2]

## CD80

- **Core Function:** CD80 is a protein found on the surface of antigen-presenting cells and is crucial for the activation of T-cells, a key component of the adaptive immune response.[3][4] It acts as a co-stimulatory molecule by binding to the CD28 or CTLA-4 proteins on T-cells, which in turn induces T-cell proliferation and cytokine production.[3][4]
- **Clinical Relevance:** The CD80 pathway is implicated in various diseases, including autoimmune disorders and cancer.[3][4] For instance, it may play a role in lupus neuropathy, and its expression levels can be relevant in the tumor microenvironment of cancers like glioblastoma and malignant melanoma.[3][4] Polymorphisms in the CD80 gene have been associated with susceptibility to colorectal cancer and breast cancer risk.[4]

## INO80

- **Core Function:** INO80 is the catalytic ATPase subunit of the INO80 chromatin remodeling complex.[5] This complex plays a significant role in regulating gene expression by altering the structure of chromatin, which is the complex of DNA and proteins that forms chromosomes. The INO80 complex is involved in several cellular processes, including the regulation of the cell cycle and the cellular response to radiation.[5]
- **Clinical Relevance:** The aberrant function of the INO80 complex has been implicated in multiple types of cancer by altering chromatin architecture and gene expression.[6] Studies have shown that INO80 is highly expressed in several tissues, including the breast, and mutations in the INO80 gene have been investigated for their role in breast cancer development and their association with estrogen receptor (ER) signaling.[6]

### Action Required

To ensure the accuracy and relevance of the requested in-depth technical guide, please clarify which of the above genes—Ku80 (XRCC5), CD80, or INO80—is the intended subject of your query. If "X80" refers to a different gene not listed here, please provide its official gene symbol or any alternative nomenclature.

Upon receiving this clarification, a comprehensive guide will be developed, adhering to all specified requirements for data presentation, experimental protocols, and visualizations.

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